

# Provisional Disposal Protocol for 1-Bromo-2-fluoro-2-methylpropane

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## Compound of Interest

Compound Name: 1-Bromo-2-fluoro-2-methylpropane

Cat. No.: B125078

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Disclaimer: No specific Safety Data Sheet (SDS) for **1-Bromo-2-fluoro-2-methylpropane** was found. The following procedures are based on general guidelines for the disposal of halogenated hydrocarbons and data for structurally similar compounds. Researchers, scientists, and drug development professionals must consult with their institution's Environmental Health and Safety (EHS) department for definitive guidance before proceeding with any disposal.

This document provides essential safety and logistical information for the proper handling and disposal of **1-Bromo-2-fluoro-2-methylpropane**, designed to provide procedural, step-by-step guidance.

## Immediate Safety and Handling Precautions

Prior to handling, ensure you are in a well-ventilated area, preferably within a chemical fume hood.[1] Wear appropriate Personal Protective Equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.[1] Avoid all personal contact, including inhalation of vapors.[2] Keep the compound away from heat, sparks, open flames, and other ignition sources.[3] Metal containers used for transfer should be grounded and bonded, and only non-sparking tools should be used.[3]

## Spill Management

In the event of a spill, evacuate all non-essential personnel from the area.[3] Remove all ignition sources.[3] For small spills, absorb the material with an inert absorbent, such as

activated charcoal, sand, or earth.[2][3] Do not use combustible materials like paper towels. Once absorbed, collect the material into a suitable, labeled, and closed container for disposal.[4][2] The spill area should then be ventilated and washed.[3] For large spills, contact your institution's EHS department immediately.

## Disposal Operational Plan

The disposal of **1-Bromo-2-fluoro-2-methylpropane**, as a halogenated hydrocarbon, must be treated as hazardous waste.[1][3]

**Step 1: Waste Segregation** Keep halogenated solvent waste separate from non-halogenated waste to prevent costly disposal procedures.[1] Do not mix with other waste streams such as heavy metals, pesticides, or cyanides.[1]

**Step 2: Containerization** Use a designated, clearly labeled hazardous waste container for collecting **1-Bromo-2-fluoro-2-methylpropane** waste.[1][5] The container should be made of a material compatible with halogenated hydrocarbons and must be kept tightly closed when not in use.[1][6] Do not fill the container to more than 90% of its capacity.[5]

**Step 3: Labeling** Label the waste container with "Hazardous Waste" and the full chemical name: "**1-Bromo-2-fluoro-2-methylpropane**".[5] Include the approximate concentration and accumulation start date.

**Step 4: Storage** Store the waste container in a designated satellite accumulation area.[1] This area should be a cool, dry, and well-ventilated location, away from incompatible materials such as strong oxidizing agents and strong bases.[4][3] The container should be stored in secondary containment to prevent spills.[1]

**Step 5: Final Disposal** Contact your institution's EHS department to arrange for the pickup and disposal of the hazardous waste container.[1][3] Do not attempt to dispose of this chemical down the drain or with general laboratory trash.[2] Disposal must be carried out by a licensed professional waste disposal service in accordance with all local, state, and federal regulations.[7][8]

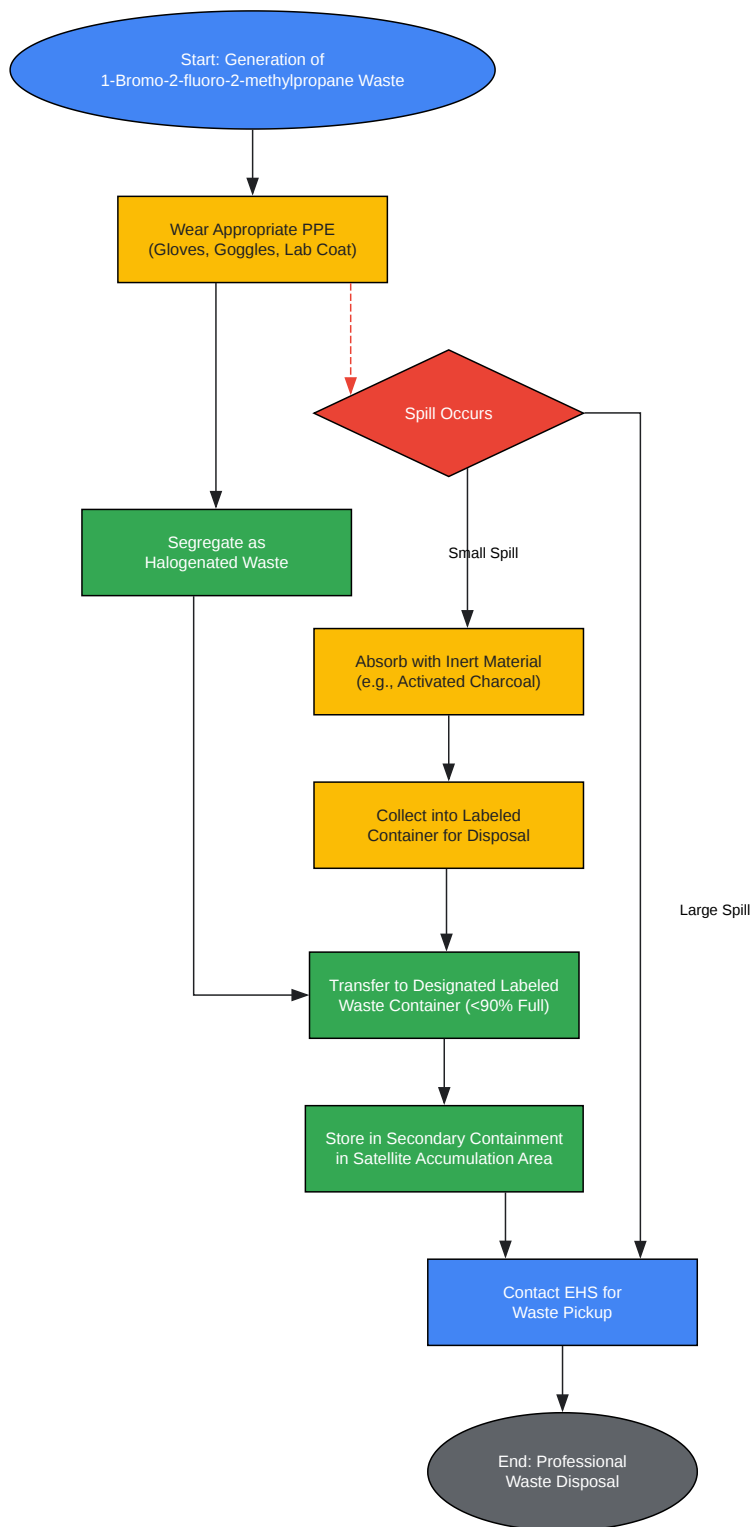
## Quantitative Data Summary

The following table summarizes available quantitative data for **1-Bromo-2-fluoro-2-methylpropane** and the related compound 1-Bromo-2-methylpropane.

Property	1-Bromo-2-fluoro-2-methylpropane	1-Bromo-2-methylpropane
CAS Number	19869-78-4[9]	78-77-3[10]
Molecular Formula	C4H8BrF[9]	C4H9Br[8]
Molecular Weight	155.01 g/mol [9]	137.02 g/mol [6]

## Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **1-Bromo-2-fluoro-2-methylpropane**.



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Caption: Disposal workflow for **1-Bromo-2-fluoro-2-methylpropane**.

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